

Application Notes and Protocols for GSK046 In Vitro Assays

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Compound of Interest

Compound Name: GSK046

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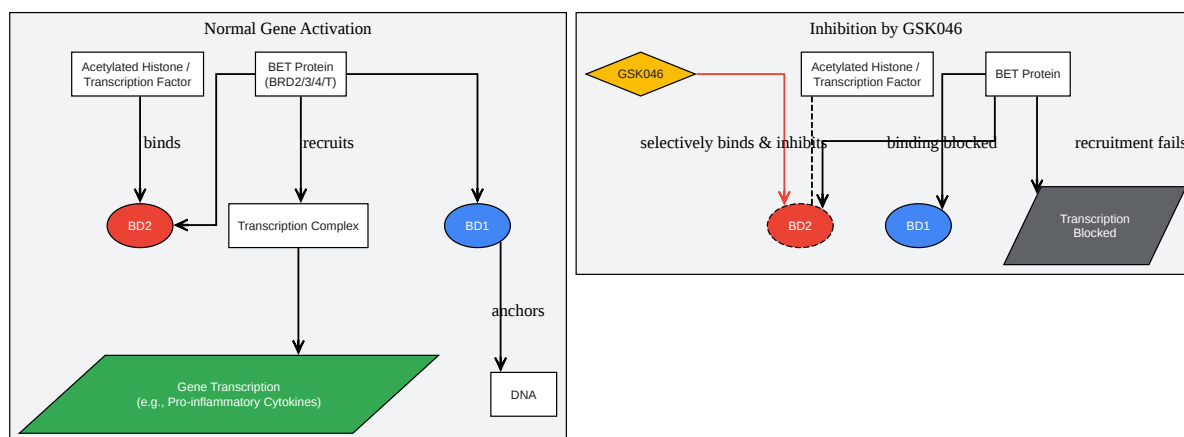
For Researchers, Scientists, and Drug Development Professionals

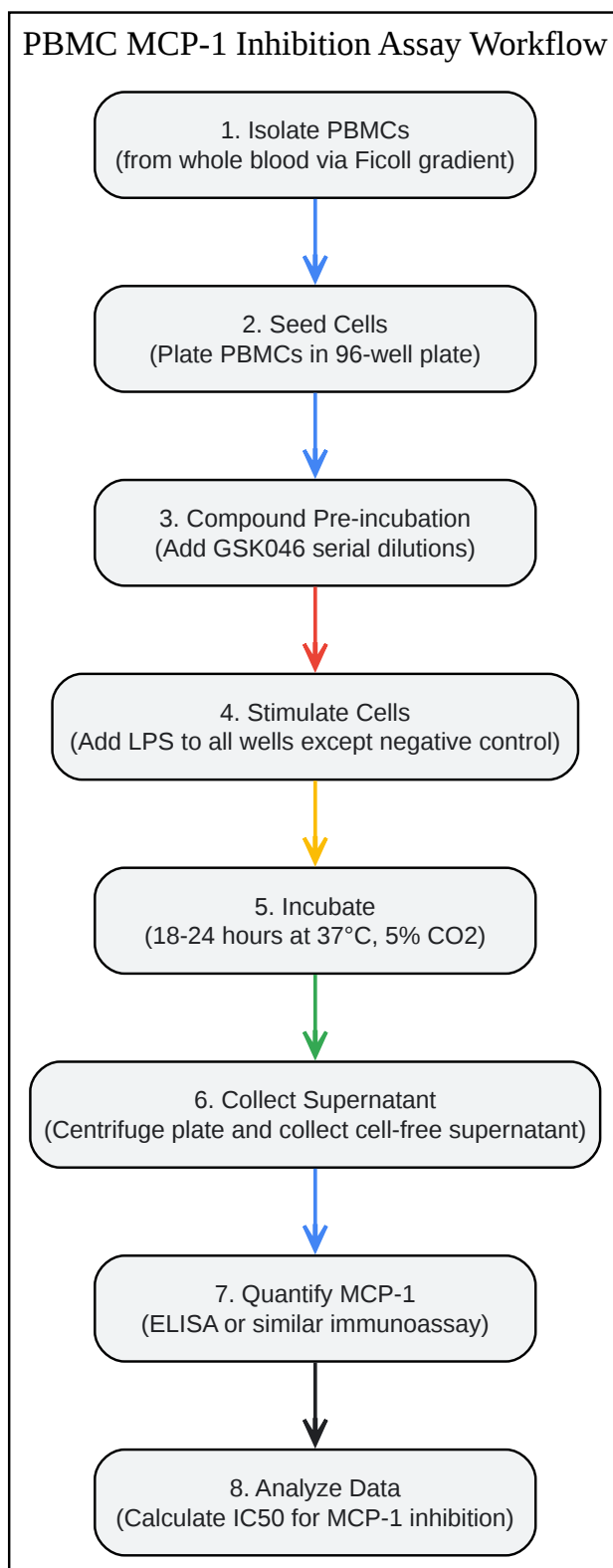
Abstract

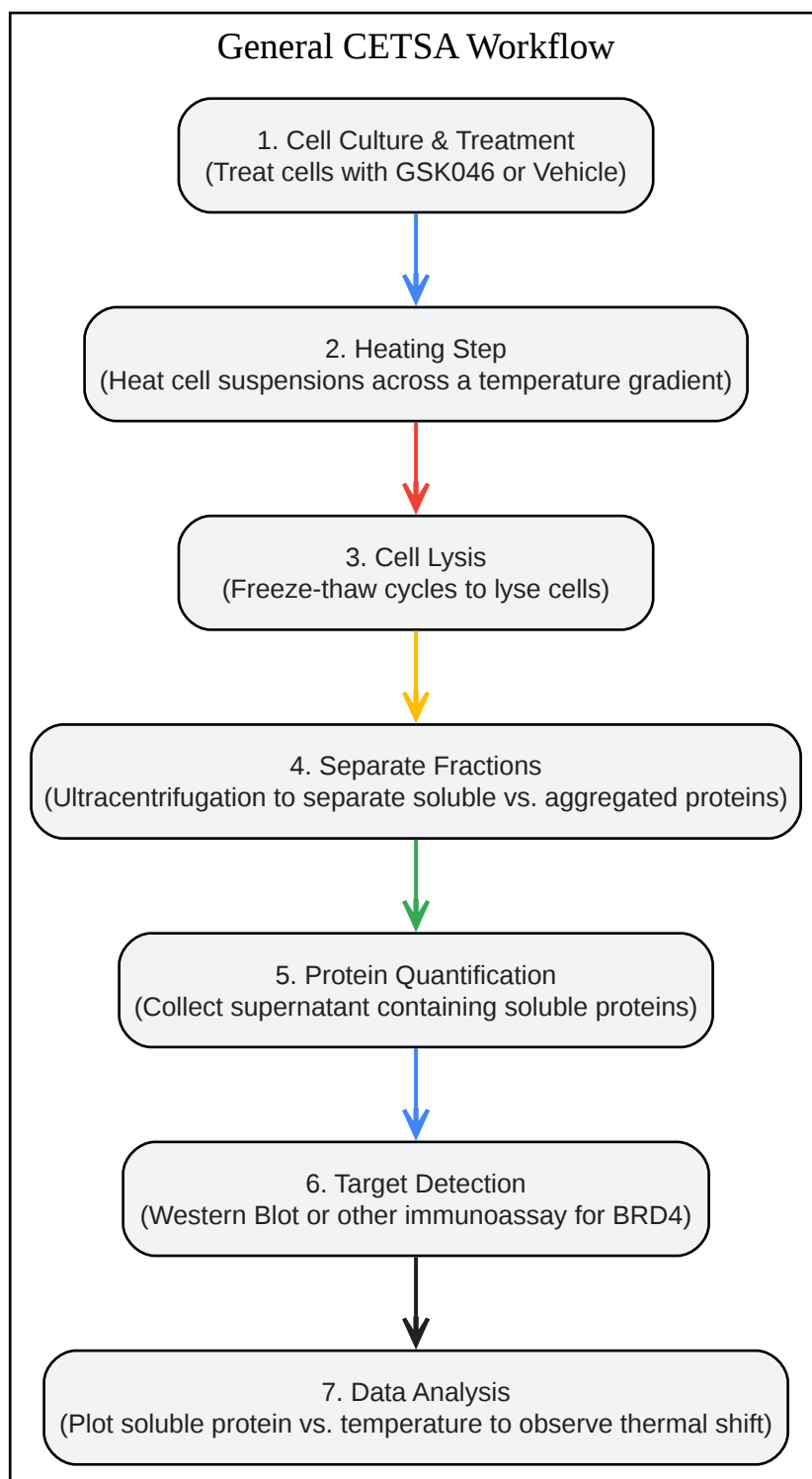
GSK046, also known as iBET-BD2, is a potent and selective inhibitor of the second bromodomain (BD2) of the Bromodomain and Extra-Terminal domain (BET) family of proteins. [1][2] These proteins (BRD2, BRD3, BRD4, and BRDT) are crucial epigenetic readers that recognize acetylated lysine residues on histones and transcription factors, thereby regulating the expression of genes involved in inflammation and cell proliferation.[3] **GSK046**'s selectivity for the BD2 domain offers a tool to dissect the specific functions of this domain compared to the first bromodomain (BD1), potentially leading to therapeutic strategies with improved safety profiles for immunoinflammatory diseases.[1][2] This document provides detailed protocols for key in vitro assays to characterize the activity and cellular effects of **GSK046**.

Mechanism of Action

BET proteins act as scaffolds, recruiting transcriptional machinery to specific gene loci. The N-terminal bromodomain (BD1) is primarily involved in anchoring the protein to chromatin, while the C-terminal BD2 is more involved in binding acetylated transcription factors to facilitate gene expression in response to stimuli.[3] **GSK046** competitively binds to the acetyl-lysine binding pocket of the BD2 domain, disrupting these interactions and subsequently downregulating the transcription of pro-inflammatory genes.[3]







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